

# Rehmannioside C molecular weight and formula

## C<sub>21</sub>H<sub>34</sub>O<sub>14</sub>

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### Compound of Interest

Compound Name: **Rehmannioside C**

Cat. No.: **B2823731**

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## Rehmannioside C: A Technical Guide for Researchers

An In-depth Technical Guide on the Iridoid Glycoside **Rehmannioside C**

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Rehmannioside C** is an iridoid glucoside isolated from the roots of *Rehmannia glutinosa* (Radix Rehmanniae Praeparata), a plant widely used in traditional medicine.[1][2][3] This technical guide provides a comprehensive overview of the physicochemical properties of **Rehmannioside C**, detailed experimental protocols for evaluating its potential biological activities, and an exploration of the underlying signaling pathways. While research specifically focused on **Rehmannioside C** is emerging, this guide draws upon established methodologies and findings from closely related compounds and extracts of *Rehmannia glutinosa* to provide a foundational resource for future investigations.

## Physicochemical Properties

A clear understanding of the fundamental properties of **Rehmannioside C** is essential for its application in research and development.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>34</sub> O <sub>14</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	510.49 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	81720-07-2	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid / Powder	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	≥98%	<a href="#">[2]</a>
Type of Compound	Iridoid Glycoside	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Source	Roots of <i>Rehmannia glutinosa</i>	<a href="#">[2]</a>
Solubility	DMSO, Pyridine, Methanol, Ethanol	<a href="#">[2]</a> <a href="#">[3]</a>
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.	<a href="#">[4]</a>

## Experimental Protocols

The following protocols are adapted from established methods for assessing the biological activities of compounds from *Rehmannia glutinosa* and related iridoid glycosides. These serve as a starting point for the investigation of **Rehmannioside C**.

### Antioxidant Activity Assays

Oxidative stress is implicated in a multitude of diseases. The following in vitro assays are commonly used to determine the antioxidant capacity of natural compounds.

#### a) DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

This assay measures the ability of a compound to donate a hydrogen atom or an electron to the stable DPPH radical.

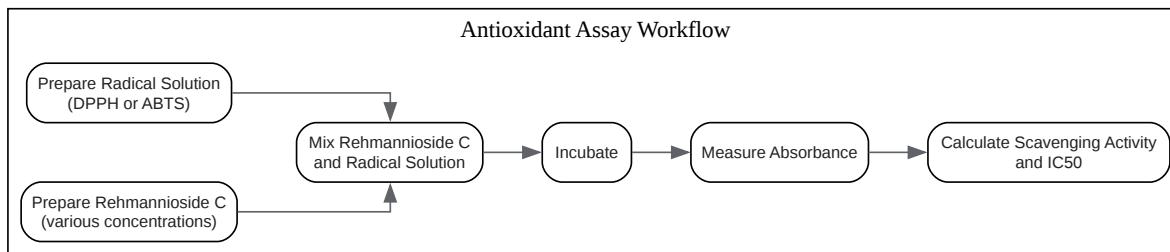
- Reagent Preparation: Prepare a stock solution of DPPH in methanol.
- Assay Procedure:

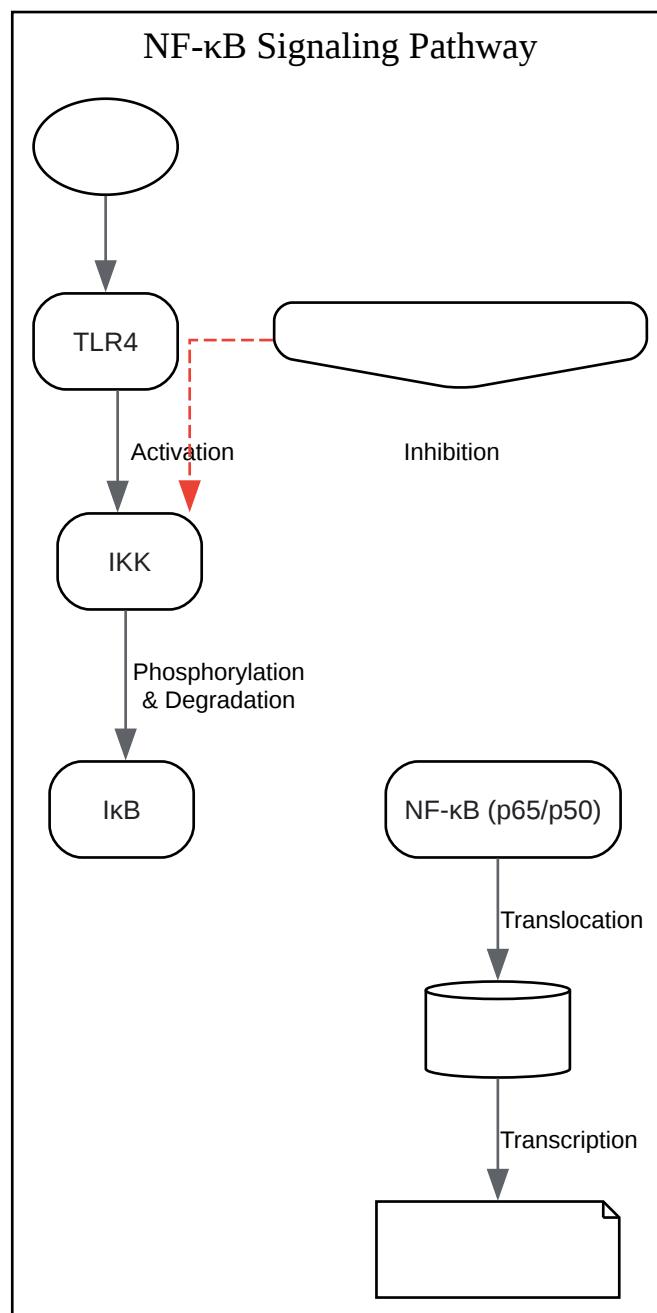
- In a 96-well microplate, add various concentrations of **Rehmannioside C**.
- Add the DPPH solution to each well.
- Incubate in the dark at room temperature for 30 minutes.
- Measure the absorbance at a specific wavelength (e.g., 517 nm) using a microplate reader.
- Data Analysis: Calculate the percentage of scavenging activity and determine the  $IC_{50}$  value (the concentration required to scavenge 50% of DPPH radicals).[\[1\]](#)

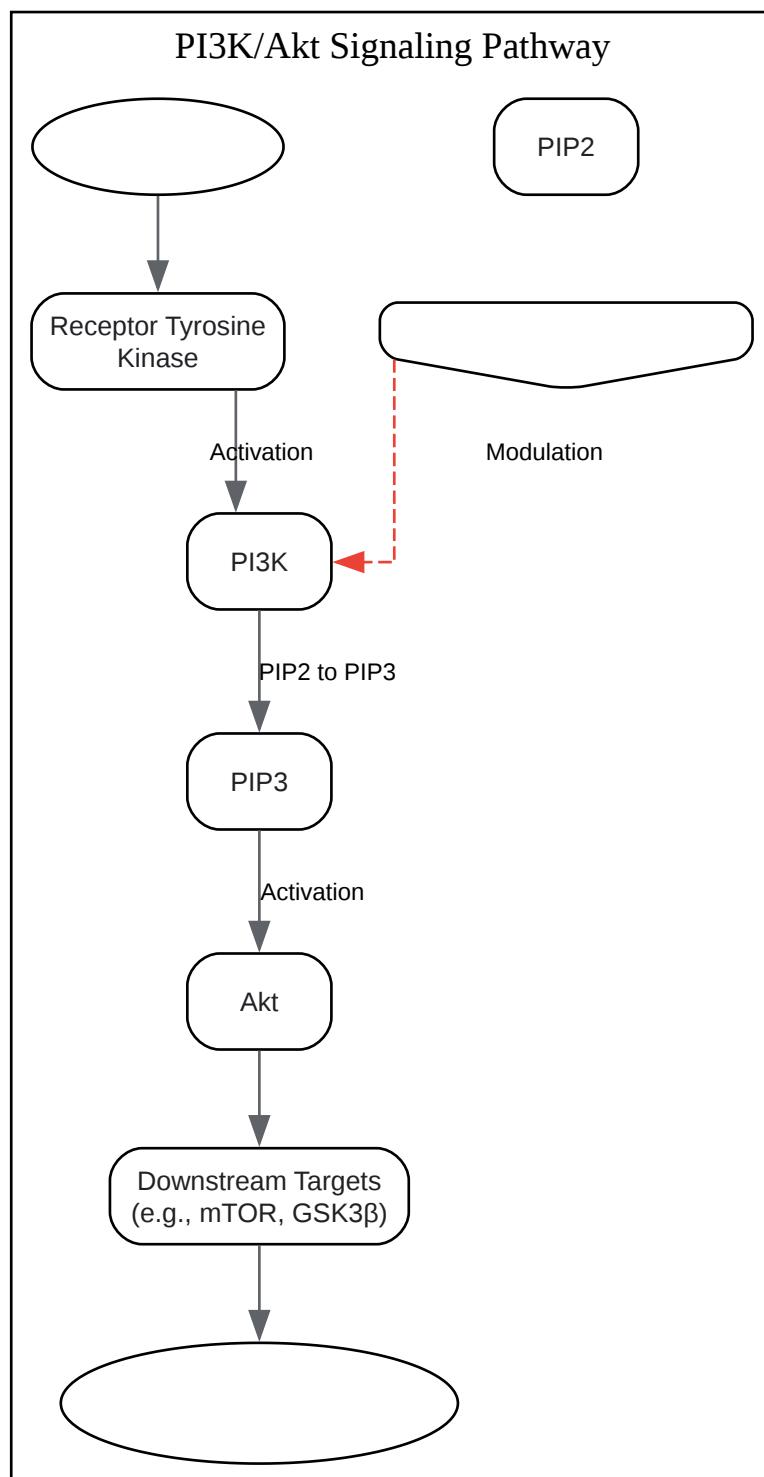
b) ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) Radical Cation Scavenging Assay

This assay is applicable to both hydrophilic and lipophilic antioxidants.

- Reagent Preparation: Prepare a 7 mM ABTS stock solution and a 2.45 mM potassium persulfate stock solution. Mix the two solutions and allow them to react in the dark to form the ABTS radical cation ( $ABTS^{\bullet+}$ ).
- Assay Procedure:
  - In a 96-well microplate, add various concentrations of **Rehmannioside C**.
  - Add the  $ABTS^{\bullet+}$  solution to each well.
  - Measure the absorbance at a specific wavelength (e.g., 734 nm).
- Data Analysis: Calculate the percentage of inhibition and the  $IC_{50}$  value. Results can also be expressed as Trolox Equivalent Antioxidant Capacity (TEAC).[\[1\]](#)







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